

Butyl lactate CAS number and IUPAC name for chemical databases

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Compound of Interest

Compound Name: Butyl lactate

Cat. No.: B089738

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A Technical Guide to Butyl Lactate Identifiers

This guide provides essential chemical database information for **Butyl lactate**, focusing on its CAS number and IUPAC name. The information is intended for researchers, scientists, and drug development professionals who require accurate identification of this chemical compound.

Data Presentation

For clarity and ease of use in chemical databases and research documentation, the primary identifiers for **Butyl lactate** are summarized below.

Identifier	Value
Common Name	n-Butyl lactate
IUPAC Name	Butyl 2-hydroxypropanoate ^{[1][2][3]}
CAS Number	138-22-7 ^{[1][2][3]}
Molecular Formula	C7H14O3 ^{[1][2]}

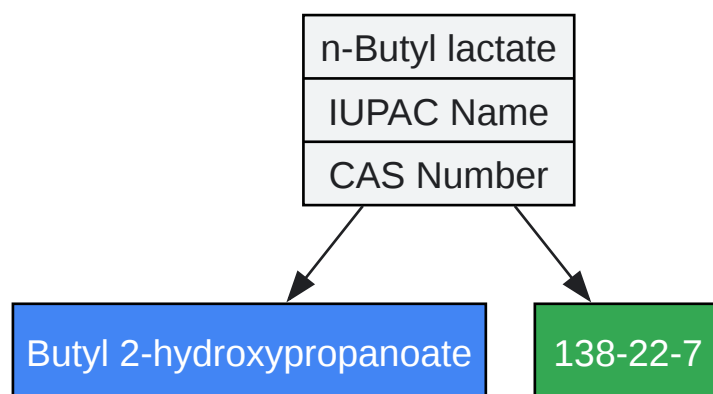
Experimental Protocols

The IUPAC name and CAS number are standardized identifiers and are not determined through experimental protocols. They are assigned by the International Union of Pure and

Applied Chemistry (IUPAC) and the Chemical Abstracts Service (CAS), respectively, to provide a unique and unambiguous reference for the chemical substance.

Identifier Relationships

The following diagram illustrates the relationship between the common name of the compound and its key standardized identifiers.



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Caption: Logical relationship between chemical identifiers for **Butyl lactate**.

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References

- 1. BUTYL LACTATE - Ataman Kimya [atamanchemicals.com]
- 2. n-Butyl lactate - Wikipedia [en.wikipedia.org]
- 3. Butyl lactate [webbook.nist.gov]
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